

Overcoming Clethodim antagonism with specific oil adjuvants

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Compound of Interest

Compound Name: Clethodim

Cat. No.: B606718

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Technical Support Center: Optimizing Clethodim Performance

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges encountered when using the herbicide **clethodim**, with a focus on overcoming antagonism through the strategic use of oil adjuvants.

Frequently Asked Questions (FAQs)

Q1: What is **clethodim** antagonism?

A1: **Clethodim** antagonism is a phenomenon where the efficacy of **clethodim**, a post-emergence herbicide for controlling annual and perennial grasses, is reduced when it is tank-mixed with certain other herbicides, particularly broadleaf herbicides.^{[1][2][3][4]} This reduction in grass control is a significant issue in weed management.^[1]

Q2: Which herbicides are known to be antagonistic to **clethodim**?

A2: Several broadleaf herbicides have been documented to be antagonistic to **clethodim**. These include:

- 2,4-D

- Dicamba
- Glufosinate
- Imazaquin and chlorimuron
- Bentazon
- Acifluorfen and lactofen
- Atrazine

Tank-mixing these herbicides with **clethodim** can lead to a significant reduction in the control of grass species.

Q3: What is the proposed mechanism of **clethodim** antagonism?

A3: The exact mechanism of antagonism is not fully understood for all herbicide combinations, but it is generally believed to involve physiological and biochemical interactions within the plant. One theory is that the broadleaf herbicide can interfere with the absorption, translocation, or metabolism of **clethodim** in the target grass species, ultimately reducing the amount of active ingredient reaching its site of action.

Q4: How do oil adjuvants help overcome **clethodim** antagonism?

A4: Oil adjuvants, such as crop oil concentrates (COCs) and methylated seed oils (MSOs), play a crucial role in enhancing the performance of **clethodim** and overcoming antagonism. They achieve this by:

- Increasing spray droplet retention on the leaf surface.
- Enhancing the penetration of **clethodim** through the waxy cuticle of the plant leaf.
- Slowing the drying of spray droplets, allowing more time for absorption.

MSOs are generally considered more effective than COCs in enhancing herbicide absorption, particularly under dry conditions where weeds have a thicker cuticle.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Reduced grass control after tank-mixing clethodim with a broadleaf herbicide.	Herbicide antagonism.	<p>1. Add an appropriate oil adjuvant: Include a high-quality crop oil concentrate (COC) or methylated seed oil (MSO) in the tank mix. MSOs are often more effective. 2. Increase the clethodim rate: Within labeled limits, increasing the application rate of clethodim can help overcome the antagonistic effect. 3. Sequential application: Apply the broadleaf herbicide and clethodim separately. Applying the broadleaf herbicide a few days before or after the clethodim application can prevent the antagonistic interaction. 4. Consult the herbicide label: Always refer to the product labels for specific recommendations on tank-mixing partners and required adjuvants.</p>
Poor clethodim performance even without a tank-mix partner.	Environmental factors: - Drought stress - Extreme temperatures (hot or cold) - Low humidity Improper application: - Incorrect adjuvant selection or rate. - Poor spray coverage. Water quality: - Hard water containing cations like calcium and magnesium can reduce clethodim efficacy.	<p>1. Optimize application timing: Apply clethodim when grasses are actively growing and not under stress. Avoid applications during periods of extreme heat, cold, or drought. 2. Use the correct adjuvant: Ensure the use of a recommended oil adjuvant at the proper concentration. 3. Ensure good spray coverage:</p>

		<p>Use appropriate nozzles and spray volume to achieve thorough coverage of the target weeds.</p> <p>4. Use a water conditioner: If using hard water, add a water conditioning agent like ammonium sulfate (AMS) to the spray tank before adding the herbicide.</p>
Variability in grass control with different oil adjuvants.	Differences in adjuvant composition and formulation.	<p>1. Conduct a small-scale test (jar test): Before large-scale application, test the compatibility and performance of different oil adjuvants with your specific clethodim formulation and water source.</p> <p>2. Select a high-quality adjuvant: Choose adjuvants from reputable manufacturers with a high percentage of active ingredient.</p> <p>3. Consider MSO for enhanced performance: In challenging conditions (e.g., large weeds, dry weather), a methylated seed oil (MSO) may provide better results than a standard crop oil concentrate (COC).</p>

Quantitative Data Summary

Table 1: Effect of Adjuvants on **Clethodim** Efficacy for Barnyardgrass Control

Adjuvant	Clethodim Rate (g ai/ha)	Barnyardgrass Control (%)
Dash®	70	More effective than nonionic or silicone-based surfactants
Sun-It II® (MSO)	70	More effective than nonionic or silicone-based surfactants
Nonionic Surfactants	70	Less effective than Dash® or Sun-It II®
Silicone-based Surfactants	70	Less effective than Dash® or Sun-It II®
LI-700®	70	Less effective than Dash® or Sun-It II®
Dash®	70	Equal to or greater than clethodim at 140 g/ha
Sun-It II® (MSO)	70	Equal to or greater than clethodim at 140 g/ha
Data adapted from Weed Technology, 1996.		

Table 2: Overcoming 2,4-D Antagonism on Volunteer Corn Control with Adjuvants

Treatment	Volunteer Corn Control (%) - Location 1	Volunteer Corn Control (%) - Location 2
Select Max® (clethodim) 4 fl oz/ac	High	High
Select Max® 4 fl oz/ac + Enlist One® (2,4-D)	Significantly Reduced	Significantly Reduced
Select Max® 8 fl oz/ac + Enlist One®	Antagonism Overcome	Antagonism Overcome
Select Max® 4 fl oz/ac + Enlist One® + Oil-enhancing Adjuvant	Antagonism Overcome	Antagonism Overcome
Data adapted from Exacto Inc., 2023.		

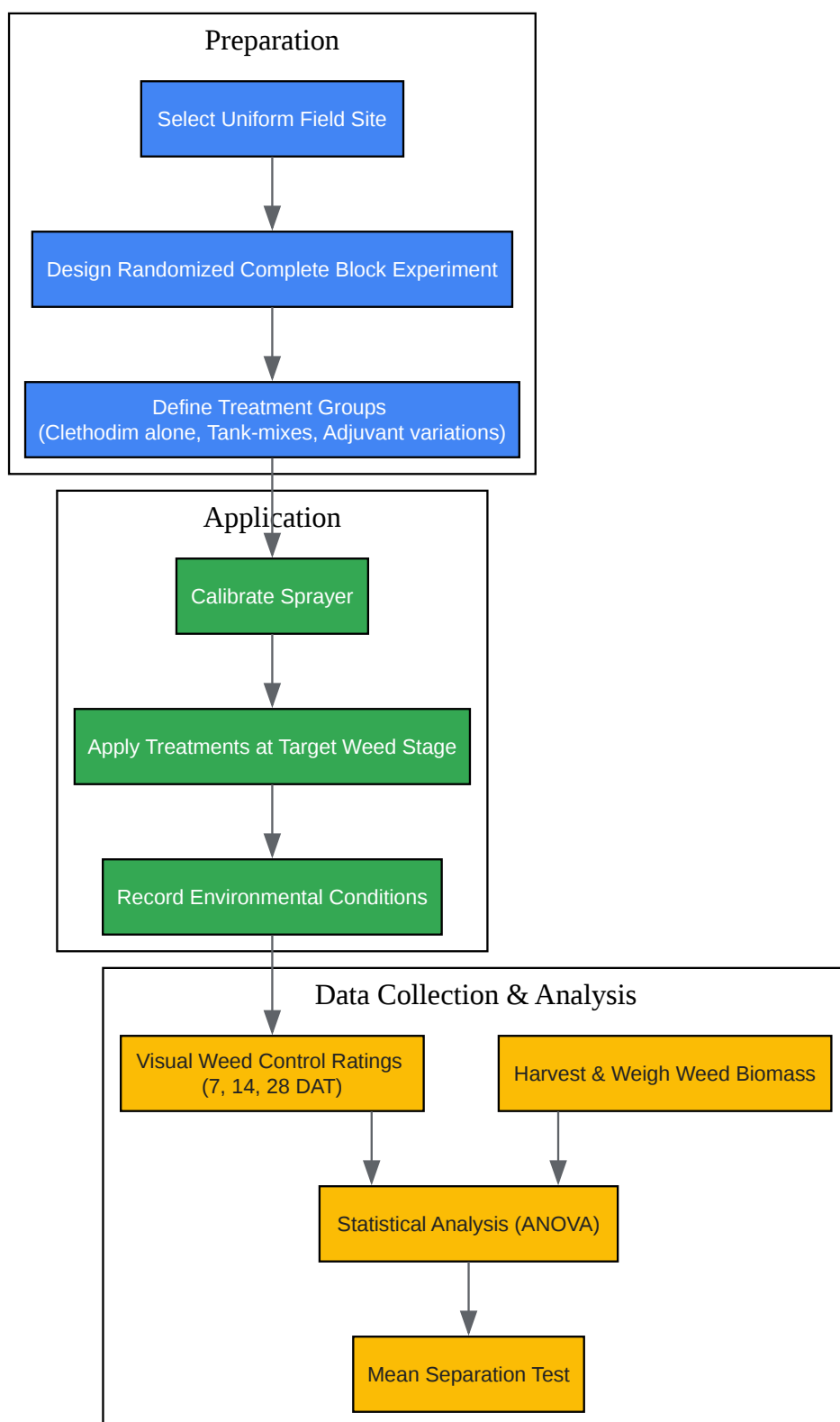
Experimental Protocols

Protocol 1: Evaluating the Efficacy of Different Oil Adjuvants in Overcoming **Clethodim** Antagonism

- Experimental Setup:
 - Select a uniform area with a consistent population of the target grass weed species.
 - Design a randomized complete block experiment with a minimum of three replications.
 - Treatments should include:
 - **Clethodim** applied alone.
 - **Clethodim** tank-mixed with the antagonistic broadleaf herbicide (e.g., 2,4-D).
 - **Clethodim** tank-mixed with the broadleaf herbicide and various oil adjuvants (e.g., COC, MSO) at recommended rates.
 - An untreated control.

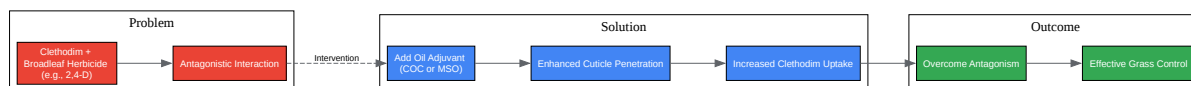
- Herbicide Application:
 - Apply treatments at the recommended growth stage of the target weed.
 - Use a calibrated sprayer to ensure accurate and uniform application.
 - Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- Data Collection:
 - Visually assess percent weed control at regular intervals (e.g., 7, 14, and 28 days after treatment) compared to the untreated control.
 - At the final assessment, harvest the aboveground biomass of the target weed from a specified area within each plot.
 - Dry the biomass to a constant weight and record the dry weight.
- Data Analysis:
 - Analyze the visual control ratings and biomass data using analysis of variance (ANOVA).
 - Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

Visualizations



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Caption: Workflow for evaluating oil adjuvant efficacy.



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Caption: Overcoming **clethodim** antagonism with oil adjuvants.

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